Technical Support Center: MS-39 Anterior Segment OCT

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Compound of Interest	
Compound Name:	MS39
Cat. No.:	B10819423

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Introduction

The MS-39 is a high-resolution anterior segment optical coherence tomographer (AS-OCT) combined with a Placido disk topographer. It is a diagnostic instrument used in ophthalmology for detailed imaging and analysis of the cornea and other anterior segment structures of the eye.[1][2][3] This guide addresses common pitfalls and provides troubleshooting advice for researchers, scientists, and clinicians using the MS-39 in their practice and studies.

Frequently Asked Questions (FAQs)

Q1: What are the primary applications of the MS-39?

A1: The MS-39 is primarily used for:

- Corneal Topography and Tomography: Detailed mapping of the anterior and posterior corneal surfaces.[1][2]

- Epithelial and Stromal Thickness Mapping: High-resolution measurement of corneal layers, which is crucial for refractive surgery planning and keratoconus detection.[4][5]

- Keratoconus Screening: Early detection and follow-up of keratoconus through various indices and maps.[6][7][8]

- Pre- and Post-operative Assessment for Refractive and Cataract Surgery: Planning for procedures like LASIK, PRK, and IOL implantation, as well as post-operative evaluation.[1]

[6]

- Anterior Chamber Analysis: Measurement of anterior chamber depth, angles, and crystalline lens position.[3][6]

- Dry Eye Analysis: Assessment of the tear film.[3]

Q2: How does the MS-39 differ from other corneal imaging devices?

A2: The MS-39 combines two technologies: a Placido disk for anterior corneal surface topography and a spectral-domain OCT for cross-sectional imaging of the anterior segment.[1][2] This combination allows for a comprehensive analysis, including detailed mapping of the corneal epithelium and stroma with high resolution.[4]

Q3: What are the key parameters for assessing image quality?

A3: When acquiring scans, it is crucial to check the quality specifications. A low-quality capture, indicated by poor coverage of the keratoscope or sections, should be repeated to ensure the reliability of the measurement maps.[9]

Q4: Can the display maps be customized?

A4: Yes, the MS-39 software allows for customization of the map displays. While some maps like the sagittal anterior and posterior views are fixed, other map slots can be populated with various analyses such as epithelial thickness, stromal thickness, or elevation maps to suit the user's diagnostic needs.[9]

Troubleshooting Guide

Issue/Pitfall	Description	Recommended Action
Poor Image Quality / Low Coverage	The acquired maps show areas of missing data or the quality score is low.[9] This can be due to poor patient alignment, blinking, or dry eyes.	Ensure the patient's chin and forehead are positioned correctly in the device.[10] Instruct the patient to blink a few times before the scan and then open their eyes wide. Use artificial tears if necessary. Recapture the image until a good quality scan is achieved.[9]
Misinterpretation of Epithelial Maps	The epithelial thickness map may show variations that can be misinterpreted. It's a common pitfall to use a fixed color scale, which may hide subtle but significant irregularities.[5]	Always use a dynamic and normalized color scale when evaluating epithelial maps. Adjust the scale to have high sensitivity (e.g., one-micron steps) to emphasize any irregularities.[5] Thinner epithelium over an area of posterior surface elevation can be an early sign of keratoconus.[5]
Inaccurate Keratoconus Screening	Relying on a single index for keratoconus diagnosis can be misleading. Subclinical keratoconus can be subjective to detect.[7]	Utilize a comprehensive set of indices provided by the MS-39, including keratometric, pachymetric, elevation, and aberration data.[8] The Keratoconus Summary Indices (KSI) can be particularly useful. Compare the findings with the fellow eye and clinical examination.
Artifacts in Anterior Chamber Scans	Fibrin or other obstructions in the anterior chamber can	Review the cross-sectional OCT images carefully to identify any anatomical

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cause imaging artifacts, such as pupillary block.[1]

abnormalities or artifacts. Differentiate these from measurement noise or device error.
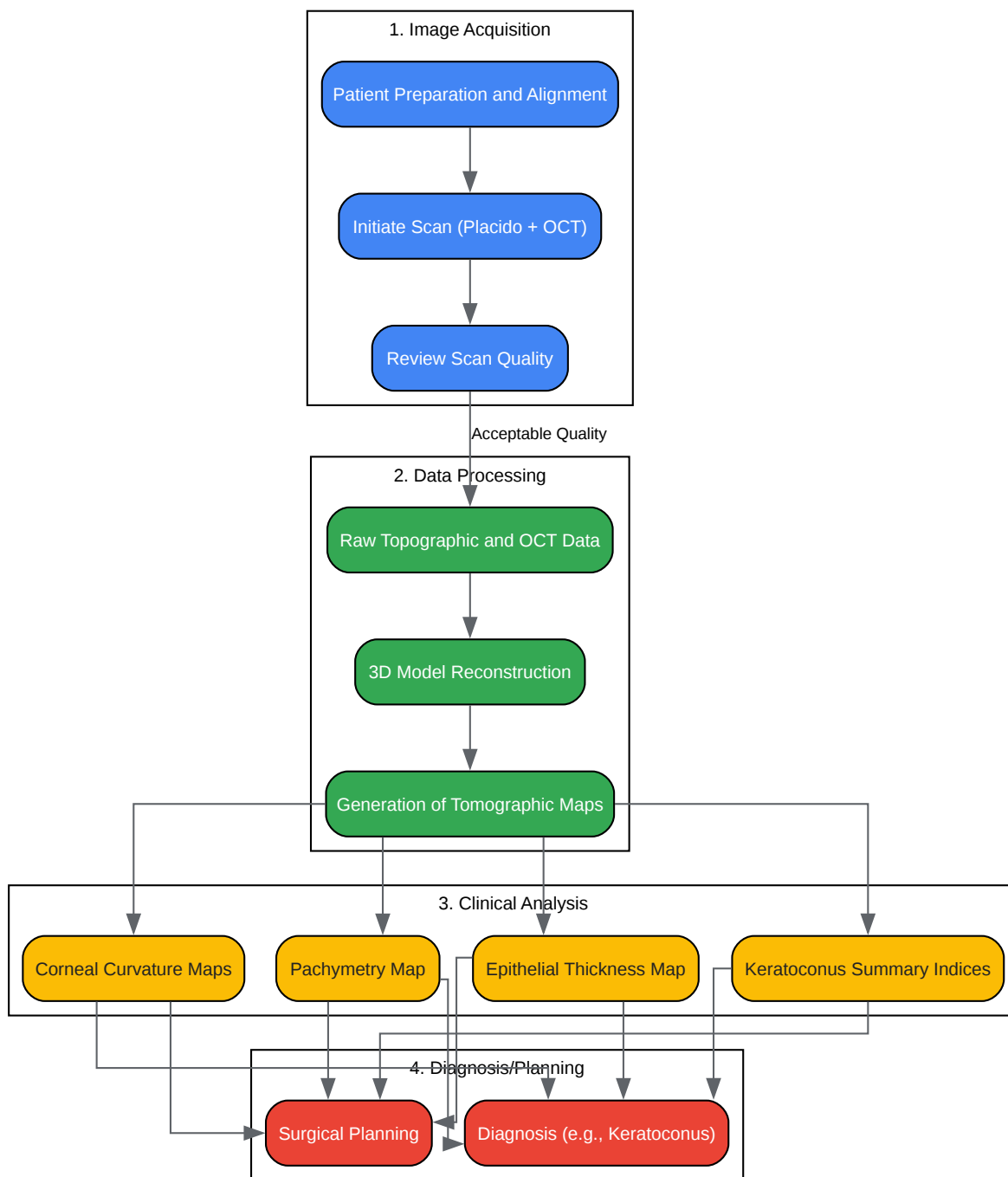
Experimental Protocols

Protocol: Standard Corneal and Epithelial Thickness Mapping for Keratoconus Screening

- Patient Preparation:

  - Ensure the patient is seated comfortably.

  - Adjust the chin rest and forehead strap for proper alignment.[10]

  - Instruct the patient to fixate on the internal target.

- Image Acquisition:

  - Create a new examination for the patient in the software.[10]

  - Select the desired scan pattern (e.g., a raster scan covering the central cornea). The MS-39 can measure multiple meridians over a 16 mm area.[6]

  - Initiate the scan. The device will capture both the Placido topography and the OCT cross-sections.

  - Review the acquisition quality. Recapture if the quality is suboptimal.[9]

- Data Analysis:

  - Open the analysis display, which can be configured to show multiple maps simultaneously. A common layout includes anterior and posterior curvature maps, a pachymetry map, and an epithelial thickness map.[5][9]

  - Corneal Curvature: Examine the anterior and posterior sagittal maps for any steepening, particularly inferiorly.

- Pachymetry: Check the thinnest point of the cornea and its location.

- Epithelial Thickness:

  - Normalize the color scale of the epithelial map to enhance subtle variations.[5]

  - Look for patterns of epithelial thinning, which often occurs over the apex of a developing cone in keratoconus.[5]

- Keratoconus Summary: Review the summary indices, which provide a statistical analysis to aid in diagnosis.[8]
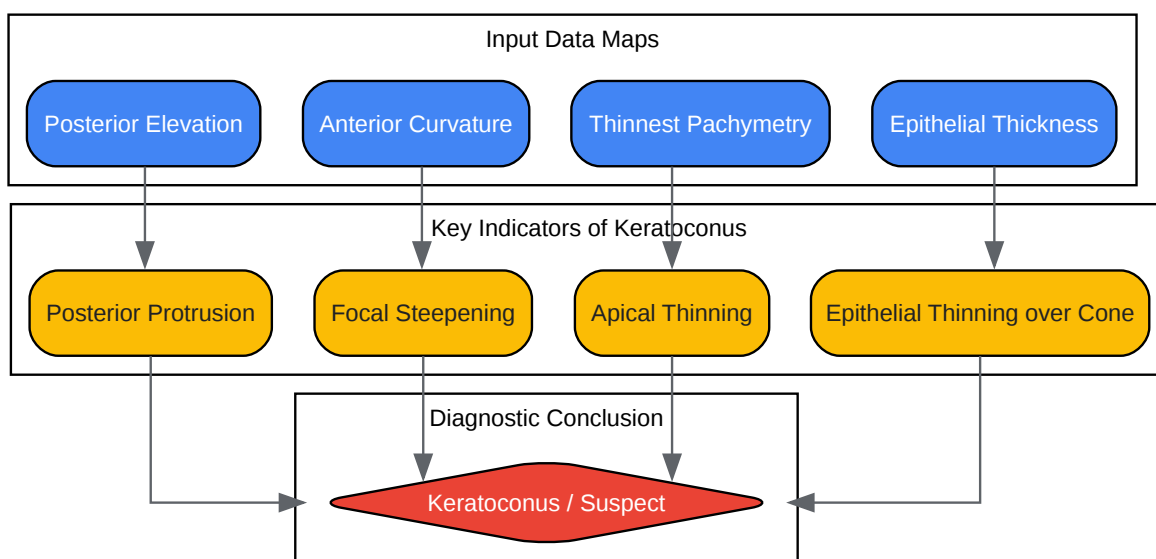
Visualizations

Diagram: MS-39 Data Acquisition and Analysis Workflow

Caption: Workflow for MS-39 data acquisition to clinical decision-making.

Diagram: Logical Pathway for Keratoconus Detection with MS-39

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Caption: Key data points for keratoconus detection using the MS-39.

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